

Lansoprazole N-oxide Impurity: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Lansoprazole N-oxide*

Cat. No.: *B194826*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the discovery, significance, and analysis of **Lansoprazole N-oxide**, a known impurity of the proton pump inhibitor (PPI) Lansoprazole. Understanding the profile of this and other impurities is critical for ensuring the quality, safety, and efficacy of the final drug product.

Introduction to Lansoprazole and its N-oxide Impurity

Lansoprazole is a widely prescribed PPI used for the treatment of acid-related gastrointestinal disorders such as gastric and duodenal ulcers, and gastroesophageal reflux disease (GERD). [1][2] It functions by irreversibly inhibiting the H⁺/K⁺-ATPase (proton pump) in gastric parietal cells, thereby reducing stomach acid secretion.[3]

Lansoprazole N-oxide is identified as a process-related impurity and a degradation product of Lansoprazole. Its presence in the active pharmaceutical ingredient (API) is subject to strict regulatory control under guidelines from bodies like the International Council for Harmonisation (ICH), which mandate the identification and characterization of impurities exceeding certain thresholds.

Chemical Structure:

- Lansoprazole: 2-[[[3-methyl-4-(2,2,2-trifluoroethoxy)-2-pyridinyl]methyl]sulfinyl]-1H-benzimidazole
- **Lansoprazole N-oxide**: 2-[(RS)-[[3-Methyl-1-oxido-4-(2,2,2-trifluoroethoxy)pyridin-2-yl]methyl]sulfinyl]-1H-benzimidazole

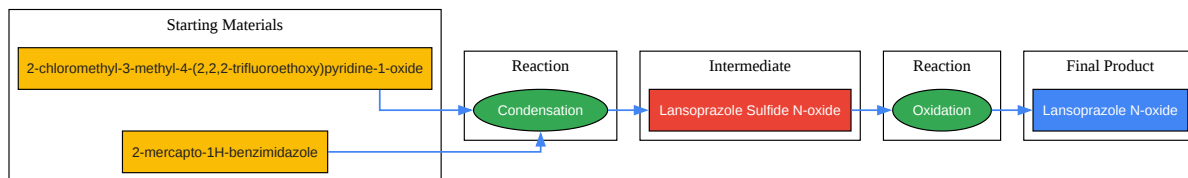
Discovery and Synthesis of Lansoprazole N-oxide

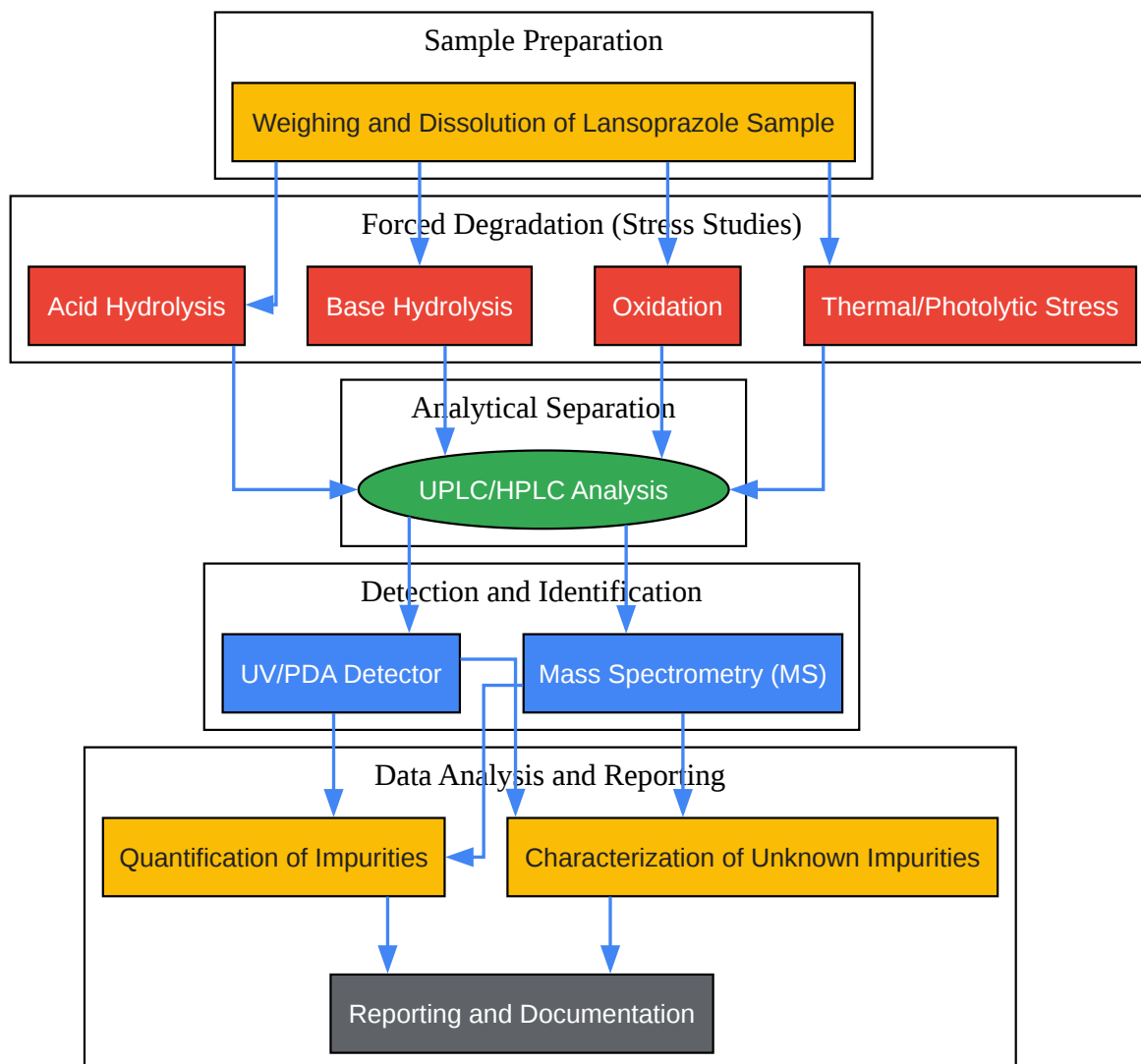
Lansoprazole N-oxide has been identified as an impurity formed during the bulk synthesis of Lansoprazole. It can also be formed through the degradation of Lansoprazole under certain stress conditions.

The synthesis of **Lansoprazole N-oxide** is crucial for its use as a reference standard in analytical method development and validation. A general synthetic route involves the oxidation of a precursor molecule.

Synthetic Pathway

The synthesis of **Lansoprazole N-oxide** can be achieved through a multi-step process, a simplified representation of which is provided below.





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